

# An In-depth Technical Guide to the Safe Handling of Benzoyl Bromide

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## Compound of Interest

Compound Name: Benzoyl bromide

Cat. No.: B1216830

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## Introduction

**Benzoyl bromide** ( $C_7H_5BrO$ ) is a highly reactive acyl bromide used extensively in organic synthesis as a versatile benzoylating agent.<sup>[1][2]</sup> Its utility in the production of pharmaceuticals, dyes, and other fine chemicals is significant. However, its high reactivity, particularly with water and nucleophiles, presents considerable safety challenges. This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **benzoyl bromide**, designed for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical to ensure a safe laboratory environment.

## Hazard Identification and Classification

**Benzoyl bromide** is classified as a hazardous substance requiring stringent handling protocols. It is corrosive, a lachrymator, and reacts violently with water.<sup>[3]</sup> The primary hazards are severe skin burns, serious eye damage, and respiratory irritation.<sup>[4][5]</sup>

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4]
Corrosive to Metals	1	H290: May be corrosive to metals[5]
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## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **benzoyl bromide** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO[3][6]
Molecular Weight	185.02 g/mol [1][3][6]
CAS Number	618-32-6[1][3][6]
Appearance	Clear, light orange liquid[2][6]
Density	1.570 - 1.572 g/mL at 25 °C[1][3][6]
Melting Point	-24 °C[6]
Boiling Point	218-219 °C (at 760 mmHg)[1][6]
Flash Point	89.7 °C - 90 °C (closed cup)[1][6]
Vapor Pressure	0.125 mmHg at 25 °C[6]
Refractive Index	n <sub>20/D</sub> 1.584 - 1.589[1][6]
Solubility	Reacts violently with water; soluble in many organic solvents[3][7]
UN Number	3265[6]
Hazard Class	8[6]
Packing Group	II[6]

## Handling and Storage Protocols

Strict protocols must be followed to mitigate the risks associated with **benzoyl bromide**.

### Experimental Protocol 3.1: Engineering Controls and Personal Protective Equipment (PPE)

Objective: To establish a safe environment for handling **benzoyl bromide** by minimizing exposure.

Methodology:

- All manipulations of **benzoyl bromide** must be conducted within a certified chemical fume hood to control vapor exposure.[\[3\]](#)
- An operational eyewash station and safety shower must be located in close proximity to the workstation.[\[3\]](#)
- Personal Protective Equipment (PPE): The following PPE is mandatory:
  - Eye/Face Protection: Wear chemical safety goggles and a full-face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)
  - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., butyl rubber) and a lab coat or chemical-resistant apron to prevent skin contact.[\[3\]](#)
  - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[3\]](#)

## Experimental Protocol 3.2: General Handling Procedures

Objective: To provide a standardized procedure for the safe transfer and use of **benzoyl bromide**.

Methodology:

- Before use, ensure all glassware and equipment are thoroughly dried to prevent violent reactions.
- Handle the substance under an inert atmosphere, such as nitrogen or argon, to prevent contact with atmospheric moisture.[\[3\]](#)[\[6\]](#)
- Avoid breathing any mists, vapors, or spray.[\[3\]](#) Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[3\]](#)
- Keep the container away from heat, sparks, and open flames.[\[3\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[3\]](#)

- Do not allow the product to come into contact with water.[3]

## Experimental Protocol 3.3: Storage Procedures

Objective: To ensure the stable and safe long-term storage of **benzoyl bromide**.

Methodology:

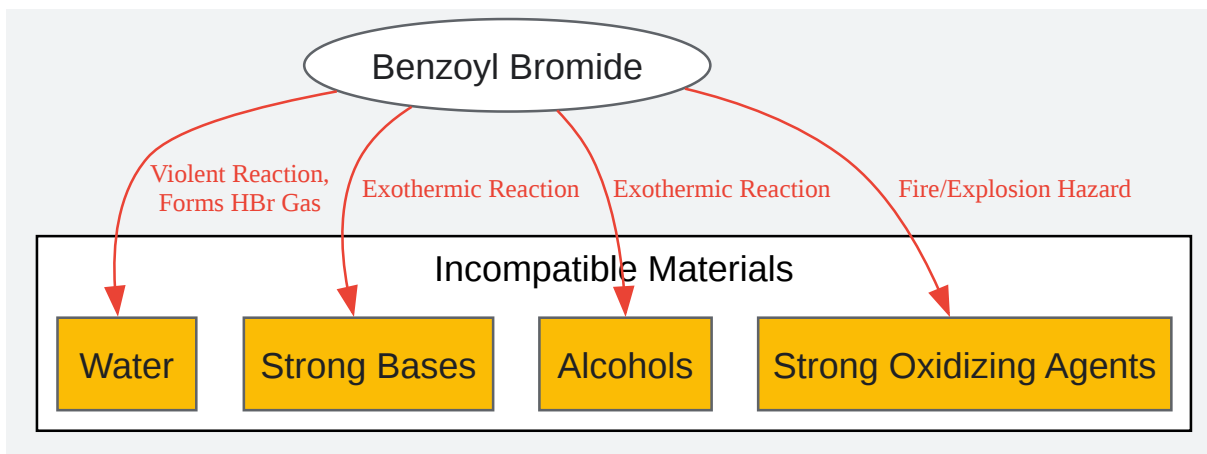
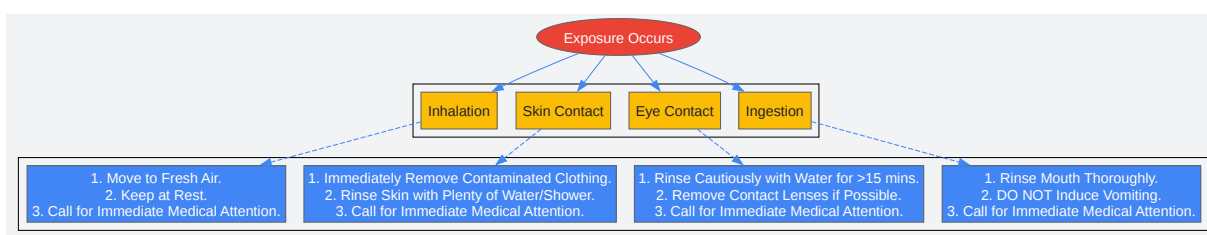
- Store the material in a designated corrosives area.[3]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Protect the container from moisture and store locked up.[3]
- For optimal stability, store under an inert gas (nitrogen or argon) at a temperature of 2–8 °C.  
[6]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.[3]

## Emergency Procedures and First Aid

Immediate and appropriate response to an exposure or spill is critical.

## Workflow 4.1: Benzoyl Bromide Spill Response

The following workflow outlines the necessary steps to be taken in the event of a spill.



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